

Comprehensive Technical Guide: p-Cresol Sulfate-d7 Potassium

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Compound of Interest

Compound Name: *p-Cresol sulfate-d7 potassium*

Cat. No.: *B12424552*

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Advanced Applications in Metabolomics and Toxicology

Executive Summary

p-Cresol sulfate-d7 potassium (CAS: 2469278-96-2) is the stable isotope-labeled analog of p-Cresyl sulfate (pCS), a critical protein-bound uremic toxin.^{[1][2]} It serves as the definitive Internal Standard (IS) for the precise quantification of pCS in biological matrices (plasma, serum, urine) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

In drug development and clinical nephrology, pCS is a primary biomarker for Chronic Kidney Disease (CKD) progression and cardiovascular risk. The "d7" labeling—comprising three deuterium atoms on the methyl group and four on the aromatic ring—provides a mass shift of +7 Da, ensuring total separation from the native analyte while maintaining identical chromatographic behavior. This guide details the physicochemical properties, biological context, and validated analytical protocols for its use.

Physicochemical Profile

The potassium salt form is preferred for its enhanced stability compared to the free acid, which is prone to rapid hydrolysis.

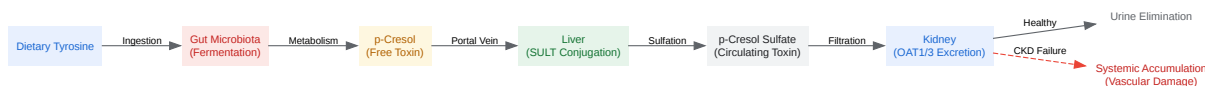
Property	Specification
Chemical Name	Potassium 4-(d3)methyl-(2,3,5,6-d4)phenyl sulfate
Formula	C ₇ D ₇ KO ₄ S
Molecular Weight	233.34 g/mol
Unlabeled CAS	91978-69-7 (p-Cresol sulfate potassium)
Labeled CAS	2469278-96-2
Solubility	Water, Methanol, DMSO
Appearance	White to off-white solid
Storage	-20°C (Powder); -80°C (Solution)
Stability	High Risk: Prone to hydrolysis in acidic solutions. Prepare fresh.

Biological Context: The Gut-Liver-Kidney Axis

Understanding the origin of p-Cresol sulfate is essential for interpreting assay data. It is not a direct mammalian metabolite but a product of host-microbe co-metabolism.

Mechanism of Action[1][3][4]

- Gut Fermentation: Colonic bacteria (e.g., Clostridium spp.) ferment dietary Tyrosine into p-Cresol.[5][6]
- Hepatic Sulfation: p-Cresol is absorbed and transported to the liver, where cytosolic sulfotransferases (SULTs) conjugate it into p-Cresol sulfate (pCS) to reduce toxicity.
- Renal Excretion: pCS is excreted via the Organic Anion Transporters (OAT1/OAT3) in the kidney. In CKD, this clearance fails, leading to systemic accumulation and cardiovascular toxicity.[7]



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Figure 1: The metabolic pathway of p-Cresol Sulfate, highlighting the critical transition from gut fermentation to renal excretion.[6]

Analytical Application: LC-MS/MS Methodology

The use of p-Cresol sulfate-d7 is non-negotiable for clinical accuracy because pCS exhibits significant matrix effects in plasma. The d7-analog co-elutes with the analyte, compensating for ionization suppression/enhancement and recovery losses during protein precipitation.

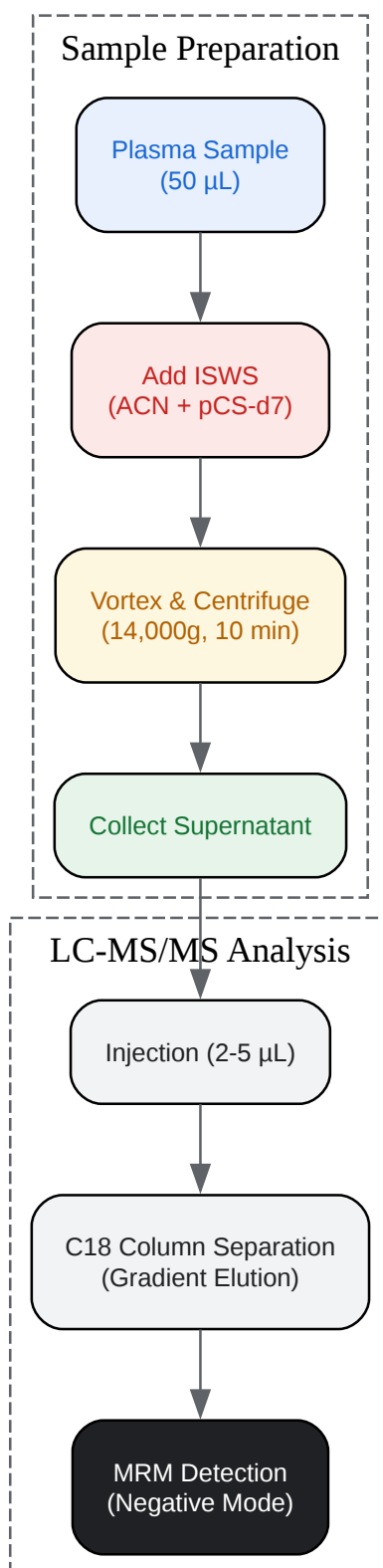
Experimental Workflow

The following protocol uses a "Dilute-and-Shoot" or Protein Precipitation approach, which is superior to Solid Phase Extraction (SPE) for recovering protein-bound uremic toxins.

Step-by-Step Protocol:

- Stock Preparation:
 - Dissolve 1 mg **p-Cresol sulfate-d7 potassium** in 1 mL Methanol (Stock A: 1 mg/mL).
 - Critical: Do not use acidic buffers for storage. Store aliquots at -80°C.
- Internal Standard Working Solution (ISWS):
 - Dilute Stock A into acetonitrile to a concentration of 200 ng/mL.
- Sample Preparation:
 - Aliquot 50 µL of plasma/serum into a 1.5 mL centrifuge tube.

- Add 150 μL of ISWS (Acetonitrile containing d7-IS). This step simultaneously precipitates proteins and spikes the IS.
- Vortex vigorously for 30 seconds.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Analysis:
 - Transfer 100 μL of the supernatant to a vial.
 - Inject 2-5 μL into the LC-MS/MS system.



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Figure 2: Optimized sample preparation workflow for pCS quantification using the d7 internal standard.

Mass Spectrometry Parameters

The quantification relies on Multiple Reaction Monitoring (MRM) in Negative Electrospray Ionization (ESI-) mode. The sulfate group is easily ionized, providing high sensitivity.

Parameter	Native p-Cresol Sulfate	p-Cresol Sulfate-d7 (IS)
Precursor Ion (Q1)	m/z 187.0 [M-H] ⁻	m/z 194.0 [M-H] ⁻
Quantifier Ion (Q3)	m/z 107.0 (Cresol ring)	m/z 114.0 (d7-Cresol ring)
Qualifier Ion	m/z 80.0 (SO ₃ group)	m/z 80.0 (SO ₃ group)
Retention Time	~2.5 min	~2.5 min (Co-eluting)
Collision Energy	20-25 eV	20-25 eV

Technical Note: The mass shift of +7 Da prevents "cross-talk" between the analyte and the standard. Ensure your mass spectrometer resolution is sufficient to distinguish m/z 194 from any potential background noise, although the d7 shift is generally robust.

Data Interpretation & Validation

When validating this method, researchers should expect the following performance metrics:

- **Linearity:** The assay is typically linear from 0.5 μM to 500 μM (plasma levels in CKD patients can reach >100 μM).
- **Recovery:** Protein precipitation with acetonitrile usually yields >90% recovery of pCS.
- **Stability:** Processed samples in the autosampler are stable for 24 hours at 4°C. However, stock solutions in water/methanol degrade within weeks if not kept frozen (-80°C) due to hydrolysis of the sulfate ester.

References

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